

How to synthesize Palmitoyl Serinol for research purposes.

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Compound of Interest

Compound Name: *Palmitoyl Serinol*

Cat. No.: *B137549*

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Synthesis of Palmitoyl Serinol for Research Applications

Introduction

Palmitoyl Serinol, also known as N-(1,3-dihydroxypropan-2-yl)hexadecanamide, is a synthetic N-acylated amino alcohol that functions as a structural analog of ceramide.[1] As a ceramide mimic, **Palmitoyl Serinol** has been shown to induce apoptosis in cancer cells, highlighting its potential as a tool for cancer research and drug development.[1] Its mechanism of action involves the activation of protein kinase C zeta (PKC ζ), a key enzyme in cellular signaling pathways related to cell survival and apoptosis.[1][2] This document provides a detailed protocol for the chemical synthesis of **Palmitoyl Serinol** for research purposes, including its purification and characterization, as well as an overview of its biological applications and associated signaling pathways.

Chemical Properties

Property	Value	Reference
Molecular Formula	C ₁₉ H ₃₉ NO ₃	[3]
Molecular Weight	329.5 g/mol	
IUPAC Name	N-(1,3-dihydroxypropan-2-yl)hexadecanamide	
CAS Number	126127-31-9	
Appearance	White to off-white solid	
Solubility	Slightly soluble in DMF	

Experimental Protocols

Synthesis of Palmitoyl Serinol

This protocol describes the N-acylation of serinol with palmitoyl chloride.

Materials:

- Serinol (2-amino-1,3-propanediol)
- Palmitoyl chloride
- Triethylamine (TEA) or other suitable base
- Dichloromethane (DCM), anhydrous
- Sodium bicarbonate (NaHCO₃), saturated aqueous solution
- Brine (saturated NaCl solution)
- Magnesium sulfate (MgSO₄) or Sodium sulfate (Na₂SO₄), anhydrous
- Silica gel for column chromatography
- Solvents for chromatography (e.g., Hexane/Ethyl Acetate or Chloroform/Methanol mixtures)

- Solvents for recrystallization (e.g., Ethyl acetate/Hexane)

Equipment:

- Round-bottom flask
- Magnetic stirrer and stir bar
- Dropping funnel
- Ice bath
- Separatory funnel
- Rotary evaporator
- Glassware for chromatography
- Filtration apparatus
- Melting point apparatus

Procedure:

- **Reaction Setup:** In a clean, dry round-bottom flask, dissolve serinol (1.0 eq) and triethylamine (1.1-1.5 eq) in anhydrous dichloromethane. Cool the mixture to 0 °C in an ice bath with stirring.
- **Addition of Palmitoyl Chloride:** Dissolve palmitoyl chloride (1.0-1.1 eq) in anhydrous dichloromethane and add it dropwise to the serinol solution over a period of 30-60 minutes using a dropping funnel. Maintain the temperature at 0 °C during the addition.
- **Reaction:** After the addition is complete, allow the reaction mixture to warm to room temperature and stir for an additional 2-4 hours, or until TLC analysis indicates the consumption of the starting material.
- **Work-up:**

- Quench the reaction by adding a saturated aqueous solution of sodium bicarbonate.
- Transfer the mixture to a separatory funnel and separate the organic layer.
- Wash the organic layer sequentially with water and brine.
- Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate.
- Filter the drying agent and concentrate the filtrate under reduced pressure using a rotary evaporator to obtain the crude product.
- Purification:
 - Column Chromatography: Purify the crude product by silica gel column chromatography. The appropriate eluent system will depend on the polarity of the product, but a gradient of ethyl acetate in hexane or methanol in chloroform is commonly used.
 - Recrystallization: Alternatively, the crude product can be purified by recrystallization from a suitable solvent system, such as ethyl acetate/hexane. Dissolve the crude product in a minimal amount of hot ethyl acetate and add hexane until turbidity is observed. Allow the solution to cool slowly to form crystals. Collect the crystals by filtration and wash with cold hexane.
- Drying: Dry the purified **Palmitoyl Serinol** under vacuum to remove any residual solvent.

Characterization of Palmitoyl Serinol

1. Thin Layer Chromatography (TLC):

- Stationary Phase: Silica gel 60 F₂₅₄
- Mobile Phase: Chloroform/Methanol (e.g., 9:1 v/v)
- Visualization: Potassium permanganate stain or iodine vapor.

2. Mass Spectrometry (MS):

- Technique: Electrospray Ionization (ESI-MS)

- Expected $[M+H]^+$: m/z 330.3

Precursor Ion (m/z)	Fragment Ions (m/z)
330.3	312.3, 313.2, 252.9

Data obtained from PubChem MS/MS spectrum.

3. Nuclear Magnetic Resonance (NMR) Spectroscopy:

- ^1H NMR (400 MHz, CDCl_3): Expected signals would include a triplet for the terminal methyl group of the palmitoyl chain, multiplets for the methylene groups of the fatty acid chain, signals for the methine and methylene protons of the serinol backbone, and a broad signal for the amide proton.
- ^{13}C NMR (100 MHz, CDCl_3): Expected signals would include a carbonyl carbon for the amide, signals for the carbons of the serinol backbone, and multiple signals for the carbons of the palmitoyl chain.

Note: Detailed NMR data should be compared with literature values if available, or fully assigned based on 2D NMR experiments (COSY, HSQC, HMBC) for novel compounds.

Application Notes

Palmitoyl Serinol serves as a valuable research tool for studying cellular processes regulated by ceramides, particularly apoptosis. As a cell-permeable ceramide analog, it can be used to investigate the downstream signaling events of ceramide accumulation.

Induction of Apoptosis in Cancer Cell Lines

Palmitoyl Serinol has been demonstrated to induce apoptosis in neuroblastoma cells. Researchers can utilize this compound to:

- Investigate the molecular mechanisms of apoptosis in various cancer cell types.
- Screen for potential synergistic effects with other anti-cancer agents.
- Study the role of the PKC ζ signaling pathway in cancer cell death.

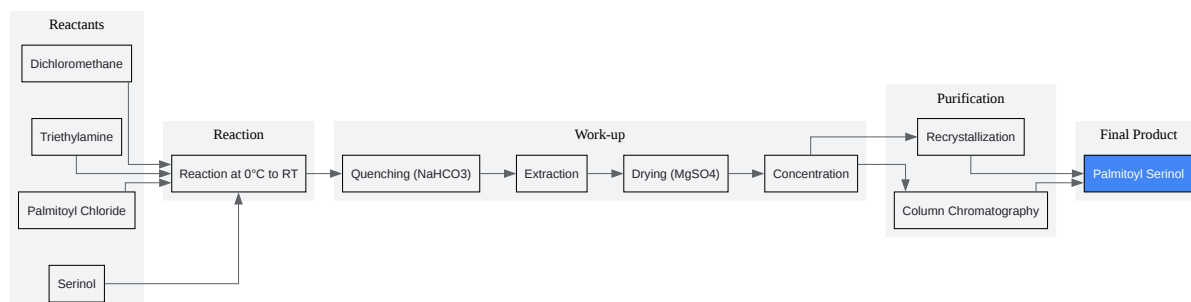
Study of Ceramide-Mediated Signaling Pathways

Given its role as a ceramide mimic, **Palmitoyl Serinol** is a useful probe for dissecting the complex signaling networks involving ceramides. It can be employed to:

- Activate the ceramide signaling pathway in a controlled manner.
- Identify novel downstream targets of ceramide signaling.
- Elucidate the role of specific enzymes, such as PKC ζ , in mediating ceramide's effects.

Signaling Pathway and Experimental Workflow Diagrams

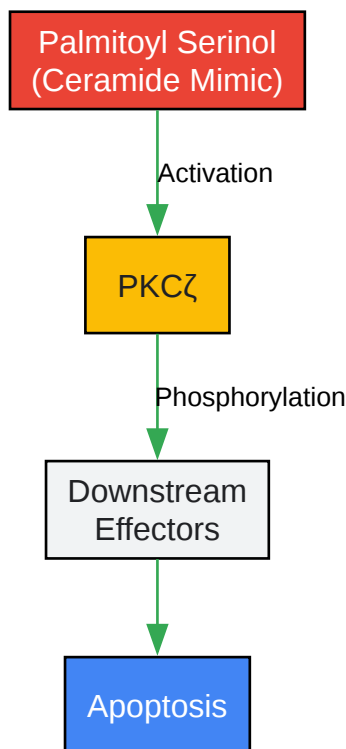
Synthesis Workflow



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Caption: Workflow for the synthesis of **Palmitoyl Serinol**.

Palmitoyl Serinol-Induced Apoptosis Signaling Pathway



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Caption: Simplified signaling pathway of **Palmitoyl Serinol**-induced apoptosis.

Conclusion

This document provides a comprehensive guide for the synthesis and application of **Palmitoyl Serinol** in a research setting. The detailed protocols and application notes are intended to facilitate the use of this valuable chemical tool for investigating ceramide-mediated cellular processes, particularly apoptosis. The provided diagrams offer a visual representation of the synthetic workflow and the key signaling pathway involved in its biological activity. Researchers are encouraged to consult the cited literature for further details and to adapt the protocols as necessary for their specific experimental needs.

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